Technical Support Center: For-Met-Lys-OH Degradation Analysis

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Compound of Interest

Compound Name:	*For-Met-Lys-OH*
CAS No.:	*163129-51-9*
Cat. No.:	*B575886*

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Product: **For-Met-Lys-OH** (N-Formyl-Methionyl-Lysine) Application: Chemotaxis assays (FPR1 agonist), Immunology, Inflammation Research Document Type: Technical Guide & Troubleshooting Manual Version: 2.0 (Current)

Introduction: The Criticality of Purity

As a Senior Application Scientist, I often see researchers puzzled by inconsistent chemotaxis data. The culprit is rarely the cell line or the buffer, but the peptide itself. **For-Met-Lys-OH** is a potent agonist for the Formyl Peptide Receptor 1 (FPR1), but its efficacy relies entirely on the structural integrity of the N-terminal Formyl-Methionine group.

This guide provides a self-validating framework to analyze, identify, and prevent degradation products that compromise your data.

Module 1: The Degradation Landscape

To troubleshoot effectively, you must understand the chemical vulnerabilities of the molecule. **For-Met-Lys-OH** has three primary failure points:

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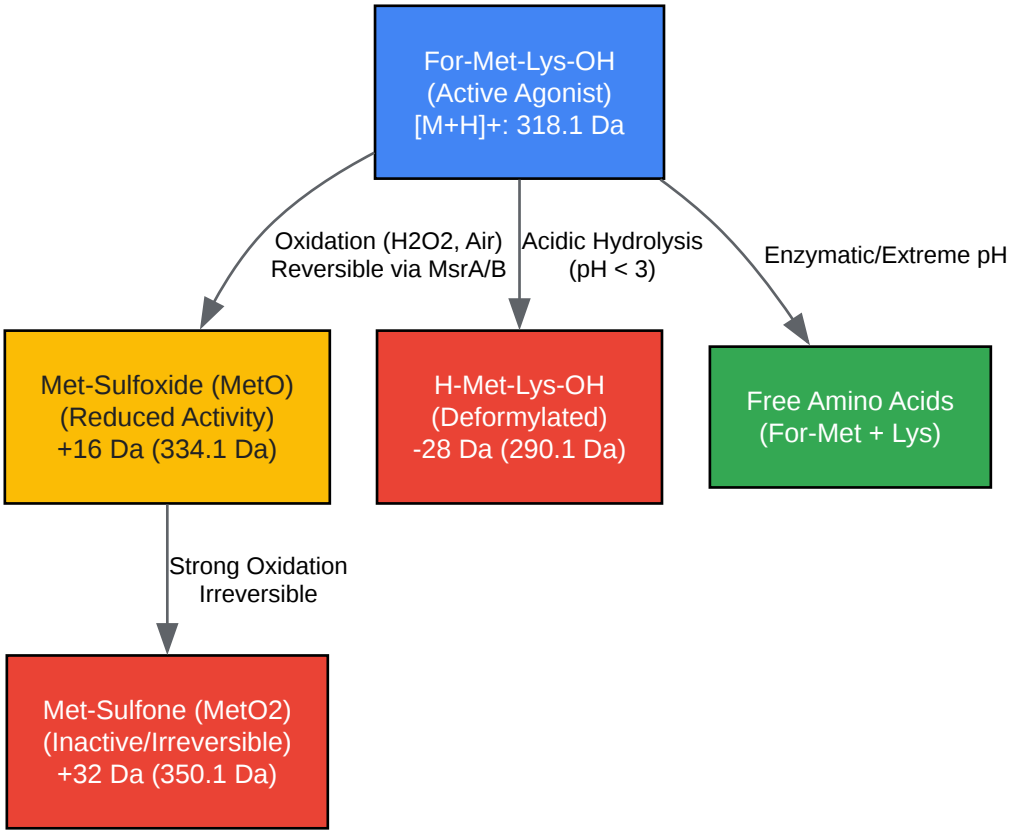
- Methionine Oxidation (Major): The thioether side chain is highly susceptible to Reactive Oxygen Species (ROS), forming Sulfoxides (+16 Da) and Sulfones (+32 Da).
- Deformylation (Minor/Condition-dependent): Loss of the N-terminal formyl group destroys biological activity, as FPR1 recognition requires this moiety.
- Hydrolysis: Cleavage of the peptide bond under extreme pH.

Visualization: Degradation Pathways

The following diagram maps the parent molecule to its specific degradation products. Use this to correlate mass spec data with chemical structures.



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Caption: Figure 1. Degradation hierarchy of **For-Met-Lys-OH**. Methionine oxidation is the most common storage artifact, while deformylation occurs under acidic stress.

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Module 2: Analytical Troubleshooting (HPLC & LC-MS)

This section addresses specific anomalies observed during quality control or experimental validation.

Issue 1: "I see a split peak or a 'shoulder' eluting before the main peak."

Diagnosis: Methionine Sulfoxide (MetO) formation.[1][2][3][4][5][6] Mechanism: When Methionine oxidizes to Sulfoxide, it creates a new chiral center at the sulfur atom, resulting in two diastereomers (R and S).[3] These diastereomers have slightly different hydrophobicities and often separate on high-resolution C18 columns. The Shift: MetO is more polar than native Met. Therefore, MetO peaks elute EARLIER (lower Retention Time) than the parent peptide on Reverse Phase (RP-HPLC).

Issue 2: "My Mass Spec shows a +16 Da or +32 Da shift."

Diagnosis: Oxidation progression.[6] Use the table below to correlate Mass-to-Charge (m/z) ratios with structural changes.

Species	Modification	Mass Shift (Δ)	Biological Activity
Parent	None	0	High
Met-Sulfoxide	+1 Oxygen	+16 Da	Low / Variable
Met-Sulfone	+2 Oxygens	+32 Da	Inactive
Deformylated	Loss of -CHO	-28 Da	Inactive
Na+ Adduct	Sodium Salt	+22 Da	Active (Artifact)

Protocol: The "Forced Degradation" Validation

Do not guess. If you suspect oxidation, prove it by forcing the reaction in a controlled aliquot.

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- Prepare: Dissolve 1 mg of **For-Met-Lys-OH** in 1 mL PBS.
- Split: Divide into two vials (Control vs. Test).
- Stress: Add Hydrogen Peroxide (H_2O_2) to the "Test" vial (final concentration 0.1%). Incubate at Room Temp for 30 minutes.
- Analyze: Run both samples on LC-MS.
- Result:
  - If your "unknown" impurity in the Control matches the induced peak in the Test (Time + Mass), it is confirmed Met-Sulfoxide.
  - Note: H_2O_2 will push Met

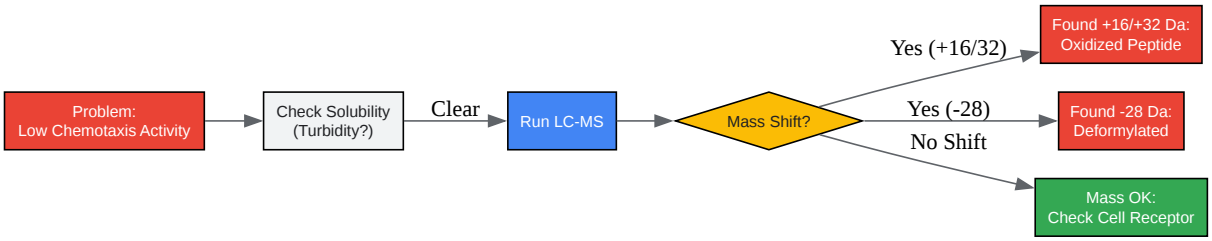
    MetO primarily. Stronger oxidation is required for MetO2.

Module 3: Biological Implications & Workflow

Researchers often fail to link analytical purity with biological outcomes. The FPR1 receptor is stereochemically demanding; it requires the hydrophobic pocket to accommodate the Methionine side chain. The addition of polar oxygen atoms (Sulfoxide/Sulfone) disrupts this interaction, increasing the EC50 (reducing potency).

Visualization: Troubleshooting Logic Flow

Follow this decision tree when experimental data looks suspicious.



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Caption: Figure 2. Logical workflow for diagnosing loss of biological potency.

Module 4: Storage & Handling FAQs

Q: My peptide powder has turned slightly yellow and sticky. Is it usable? A: Likely not for quantitative work. The "stickiness" suggests hygroscopicity (common with Lysine salts) leading to moisture absorption. Moisture facilitates hydrolysis and oxidation.

- Correct Action: Discard. For future batches, always store desiccated at -20°C.

Q: Can I use TFA (Trifluoroacetic acid) in my mobile phase? A: Yes, but minimize exposure time. While the N-formyl group is more stable than a standard BOC group, prolonged exposure to strong acids (high % TFA) can slowly lead to deformylation. Use 0.1% Formic Acid as a gentler alternative for LC-MS.

Q: How do I prevent oxidation during storage? A:

- Aliquot immediately: Do not freeze-thaw the master stock.
- Inert Gas: Overlay vials with Argon or Nitrogen before capping.
- Avoid Met-free media: If storing in solution, ensure no oxidizing agents (trace metals like Copper/Iron) are present in the buffer.

References

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